

# Essential Safety and Operational Guide for c-Myc Inhibitor 6

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Compound of Interest		
Compound Name:	c-Myc inhibitor 6	
Cat. No.:	B10861350	Get Quote

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **c-Myc inhibitor 6**. It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this potent compound in a laboratory setting.

### **Chemical and Physical Properties**

**c-Myc inhibitor 6**, also known as compound A102, is a potent inhibitor of the c-Myc protein, a key transcription factor involved in cell growth and proliferation.[1][2] Its disruption of c-Myc activity makes it a valuable tool in cancer research, but also necessitates careful handling due to its potential biological effects.[1][2]

Property	Value	Source
Molecular Formula	C23H29BN2O5	[3]
Molecular Weight	424.3 g/mol	[3]
CAS Number	2768765-58-6	[1]
Appearance	Solid	[4]
Solubility	Soluble in DMSO	[4][5]
Storage	Store at -20°C for long-term storage.	[4]



## **Personal Protective Equipment (PPE)**

Due to the potent nature of **c-Myc inhibitor 6** and its classification as a potentially hazardous compound, a stringent PPE protocol is mandatory. The following PPE should be worn at all times when handling the compound, from receiving to disposal.

PPE Component	Specification	Rationale
Gloves	Two pairs of chemotherapy- rated, powder-free nitrile gloves.	Prevents skin contact and absorption. Double-gloving provides an extra layer of protection in case of a breach in the outer glove.
Lab Coat/Gown	Disposable, solid-front, back- closing gown made of a low- permeability fabric.	Protects skin and personal clothing from contamination.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes or aerosols.
Face Shield	Required when there is a risk of splashing (e.g., preparing stock solutions, cleaning spills).	Provides full-face protection.
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator should be used when handling the powdered form of the compound or when there is a potential for aerosolization.	Prevents inhalation of the potent compound.

## **Step-by-Step Handling Procedures**

Adherence to a strict, step-by-step protocol is crucial for minimizing exposure risk.

### 3.1. Receiving and Storage



- Inspect Package: Upon receipt, visually inspect the package for any signs of damage or leakage.
- Don PPE: Before opening the package, don the appropriate PPE as outlined in the table above.
- Verify Integrity: Open the package in a designated containment area, such as a chemical fume hood or biological safety cabinet, and verify that the primary container is intact.
- Label and Store: Label the container with the date of receipt and store it at the recommended temperature of -20°C in a clearly marked, designated area for potent compounds.

### 3.2. Preparation of Stock Solutions

- Work in a Containment Hood: All manipulations of the solid compound and preparation of stock solutions must be performed in a certified chemical fume hood or a Class II biological safety cabinet to prevent inhalation and contamination of the lab environment.
- Use Designated Equipment: Utilize dedicated spatulas, weighing paper, and glassware for handling c-Myc inhibitor 6.
- Weighing: Tare a vial on the balance. Carefully add the desired amount of the solid inhibitor to the vial using a dedicated spatula. Avoid creating dust.
- Solubilization: Add the appropriate volume of DMSO to the vial to achieve the desired stock concentration. Cap the vial securely and vortex until the solid is completely dissolved.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.[1]

#### 3.3. Experimental Use

- Dilutions: Perform all dilutions of the stock solution within a containment hood.
- Labeling: Clearly label all tubes and plates containing the inhibitor.



 Avoid Contamination: Use filtered pipette tips to prevent aerosol-mediated crosscontamination.

## **Disposal Plan**

Proper disposal of **c-Myc inhibitor 6** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Stream	Disposal Procedure
Solid c-Myc Inhibitor 6	Dispose of as hazardous chemical waste in a clearly labeled, sealed container. Follow all institutional and local regulations for cytotoxic waste disposal.
Unused Stock Solutions	Collect in a designated, sealed, and clearly labeled hazardous waste container for liquid chemical waste.
Contaminated Consumables (Gloves, Pipette Tips, Tubes, etc.)	All disposable items that have come into contact with the inhibitor should be collected in a designated cytotoxic waste container (e.g., a yellow bag or a specifically marked sharps container for contaminated sharps).
Contaminated Glassware	Decontaminate reusable glassware by soaking it in a suitable inactivating solution (e.g., a high pH solution or a solution recommended by your institution's safety office) before washing.
Spills	Spills should be cleaned immediately by personnel wearing appropriate PPE. Use a spill kit designed for cytotoxic drugs. Absorb the spill with an absorbent material, then decontaminate the area with an appropriate cleaning agent. All materials used for cleanup must be disposed of as cytotoxic waste.

## **Emergency Procedures**





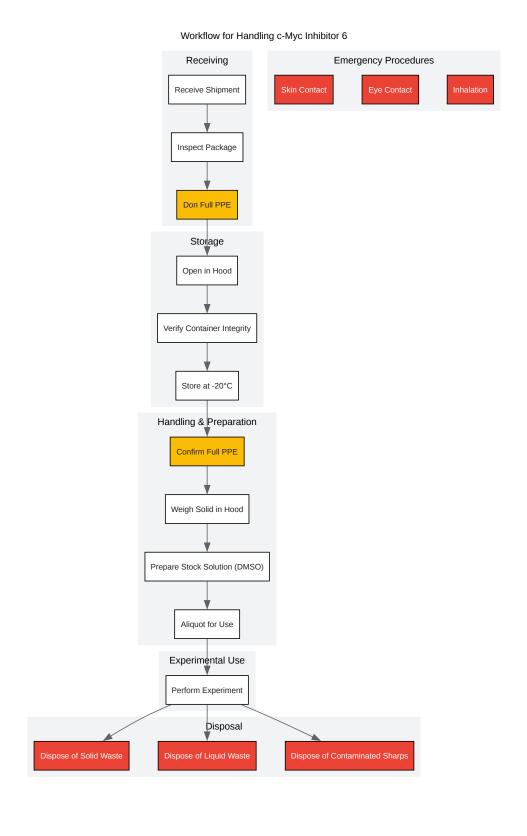
In the event of accidental exposure, immediate action is required.

Exposure Route	Immediate Action
Skin Contact	Immediately remove contaminated clothing and wash the affected area with soap and copious amounts of water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush the eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

## **Experimental Workflow and Safety Diagram**

The following diagram illustrates the key stages of handling **c-Myc inhibitor 6**, emphasizing the integration of safety measures at each step.





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